

(-)-Lyoniresinol 9'-O-glucoside: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Lyoniresinol 9'-O-glucoside

Cat. No.: B058138

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **(-)-Lyoniresinol 9'-O-glucoside**, a lignan glycoside of interest to researchers in drug discovery and development. This document collates essential chemical identifiers, quantitative data, and a summary of its biological activities, with a focus on its role as a reactive oxygen species (ROS) inhibitor.

Core Chemical and Physical Data

(-)-Lyoniresinol 9'-O-glucoside is a natural product that has been isolated from sources such as *Phyllostachys heterocycla* (bamboo-sheath) and *Albizia julibrissin*.^{[1][2]} Its chemical identifiers and key properties are summarized in the table below for easy reference.

Identifier	Value	Source
CAS Number	143236-02-6	[3]
Molecular Formula	C28H38O13	[1]
Molecular Weight	582.59 g/mol	[3]
IUPAC Name	(2R,3R,4S,5S,6R)-2- [[[(1R,2S,3S)-7-hydroxy-1-(4- hydroxy-3,5- dimethoxyphenyl)-3- (hydroxymethyl)-6,8- dimethoxy-1,2,3,4- tetrahydronaphthalen-2- yl]methoxy]-6- (hydroxymethyl)oxane-3,4,5- triol	Inferred from stereochemistry
InChI	InChI=1S/C28H38O13/c1-36- 16-7-13(8-17(37- 2)22(16)31)20-15(11-40-28- 26(35)25(34)23(32)19(10- 30)41-28)14(9-29)5-12-6- 18(38-3)24(33)27(39- 4)21(12)20/h6-8,14-15,19- 20,23,25-26,28-35H,5,9- 11H2,1- 4H3/t14-,15-,19-,20+,23-,25+,2 6-,28-/m1/s1	[2]
SMILES	COC1=CC(=CC(=C1O)OC) [C@H]2--INVALID-LINK-- OC)O)OC)CO">C@@HCO[C @H]4--INVALID-LINK-- CO)O)O">C@@HO	Inferred from stereochemistry
Appearance	Powder	[2]
Purity	≥98%	[3]

Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[1]
Solubility	The glycoside form suggests good water solubility.[4] Soluble in DMSO, Pyridine, Methanol, Ethanol.	[4]

Biological Activity and Experimental Protocols

(-)-Lyoniresinol 9'-O-glucoside has demonstrated notable biological activities, primarily as an inhibitor of reactive oxygen species (ROS).[5] Research has shown its potential in cellular models to mitigate conditions associated with oxidative stress and lipid dysregulation.

Inhibition of Reactive Oxygen Species (ROS)

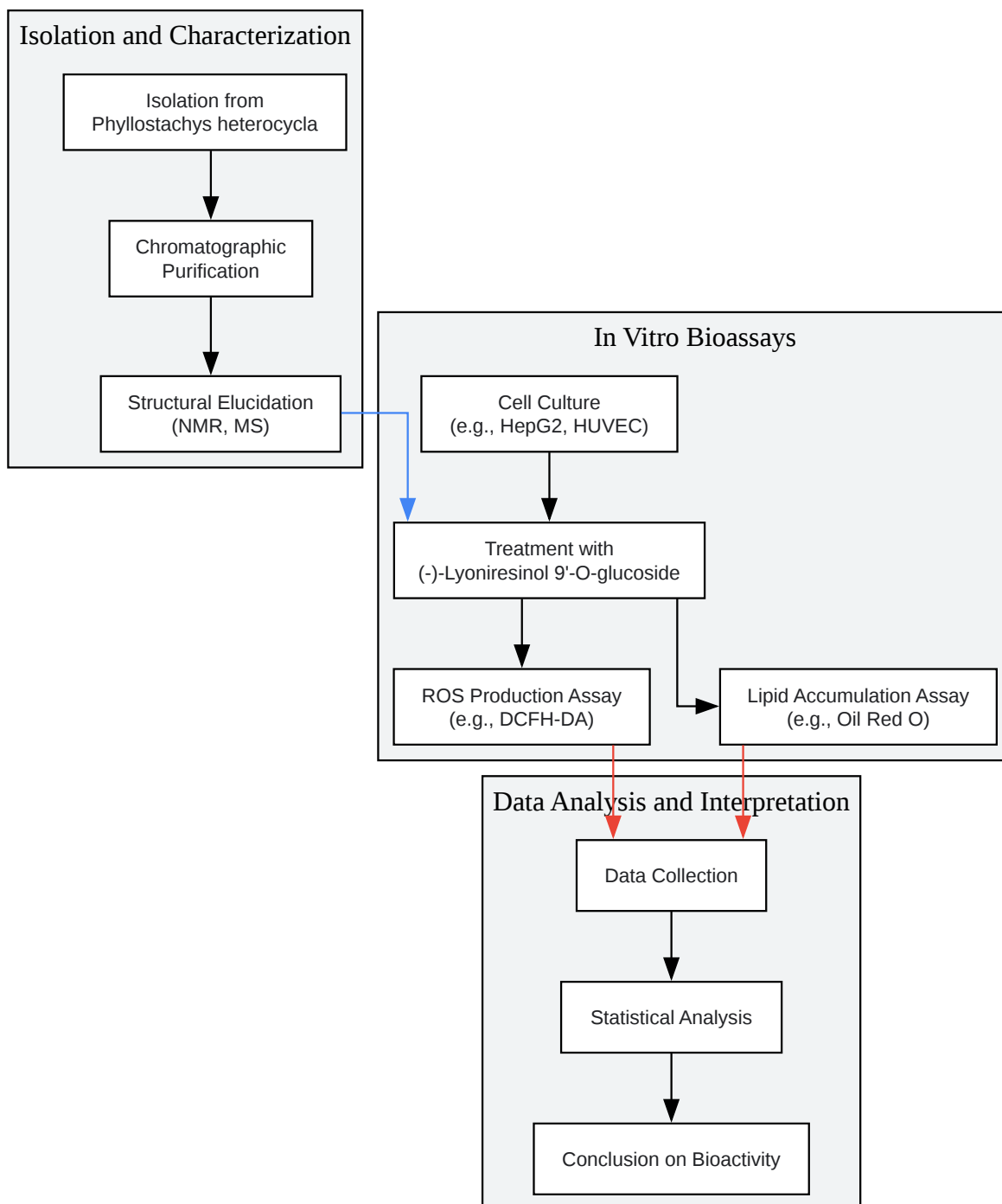
(-)-Lyoniresinol 9'-O-glucoside has been shown to inhibit high glucose-induced ROS production.[5] This anti-oxidative property is crucial for protecting cells from damage caused by oxidative stress, a key factor in the pathogenesis of numerous diseases.

Amelioration of Steatosis

In a key study, **(-)-Lyoniresinol 9'-O-glucoside** was found to reduce lipid accumulation in a cellular model of non-alcoholic fatty liver disease.[5] Specifically, it attenuated lipid metabolic disorders in HepG2 cells exposed to free fatty acids.

Experimental Workflow and Signaling Pathways

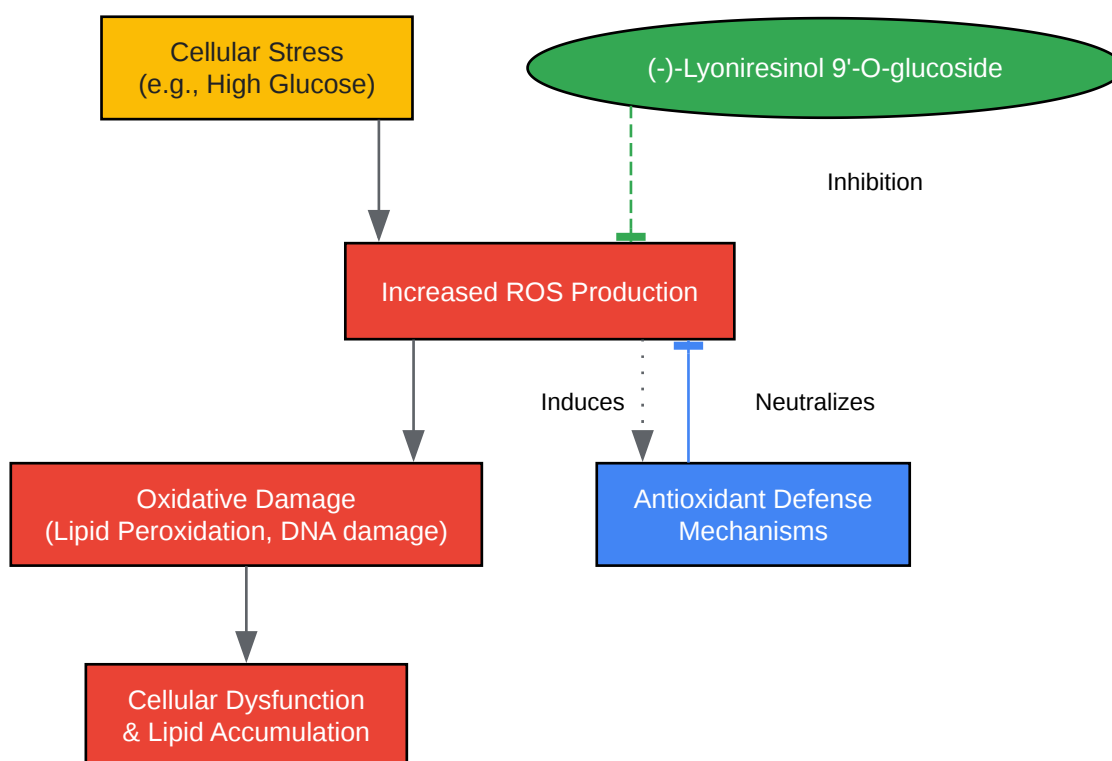
To facilitate further research, this section provides a generalized experimental workflow for investigating the bioactivities of **(-)-Lyoniresinol 9'-O-glucoside** and a plausible signaling pathway it may modulate.



[Click to download full resolution via product page](#)

Fig. 1: Generalized experimental workflow for studying **(-)-Lyoniresinol 9'-O-glucoside**.

Given its established role as a ROS inhibitor, a likely mechanism of action involves the modulation of cellular pathways that respond to oxidative stress. While specific pathways for the (-) enantiomer are not yet fully elucidated, the diagram below illustrates a simplified representation of a ROS-related signaling cascade that could be influenced by this compound.



[Click to download full resolution via product page](#)

Fig. 2: Potential signaling pathway modulated by **(-)-Lyoniresinol 9'-O-glucoside**.

This technical guide serves as a foundational resource for researchers. Further investigation into the specific molecular targets and signaling pathways of **(-)-Lyoniresinol 9'-O-glucoside** is warranted to fully understand its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (-)-Lyonirosinol 9'-O-glucoside | TargetMol [[targetmol.com](#)]
- 2. bocsci.com [[bocsci.com](#)]
- 3. chemfarms.com [[chemfarms.com](#)]
- 4. bocsci.com [[bocsci.com](#)]
- 5. medchemexpress.com [[medchemexpress.com](#)]
- To cite this document: BenchChem. [(-)-Lyonirosinol 9'-O-glucoside: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b058138#lyonirosinol-9-o-glucoside-cas-number-and-chemical-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com